

Technical Monograph: 4-Chloro-3-ethylbenzyl alcohol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-3-ethylbenzyl alcohol

CAS No.: 1314929-17-3

Cat. No.: B1425650

[Get Quote](#)

Strategic Building Block for Lipophilic Ligand Optimization

Executive Summary

4-Chloro-3-ethylbenzyl alcohol (CAS: 1314929-17-3) is a specialized disubstituted benzene derivative utilized primarily as a pharmacophore building block in medicinal chemistry.^{[1][2][3][4][5]} Its structural significance lies in the 4-chloro-3-ethyl substitution pattern, which offers a unique balance of electronic withdrawal (Cl) and steric bulk (ethyl) without the metabolic liability of larger alkyl chains.

This guide provides a comprehensive technical overview for synthetic chemists and drug developers, detailing its physicochemical profile, reliable synthesis protocols, and downstream utility in Structure-Activity Relationship (SAR) campaigns.

Chemical Profile & Physicochemical Properties

The compound acts as a versatile "linker" or "head group" precursor. The benzyl alcohol functionality serves as a pivot point for oxidation (to aldehydes), halogenation (to benzyl halides), or direct etherification.

Property	Data	Relevance
CAS Number	1314929-17-3	Unique Identifier
Molecular Formula	C ₉ H ₁₁ ClO	Stoichiometry
Molecular Weight	170.64 g/mol	Fragment-based drug design
Predicted LogP	~2.8 - 3.1	Moderate lipophilicity; good membrane permeability
H-Bond Donors	1 (OH)	Receptor interaction capability
H-Bond Acceptors	1 (OH)	Receptor interaction capability
Physical State	Colorless to pale yellow liquid/oil	Handling & Storage
Boiling Point	~260°C (Predicted)	High boiling point requires vacuum distillation for purification

Structural Utility in Drug Design

- **Metabolic Stability:** The para-chloro substituent blocks the metabolically vulnerable C4 position (preventing P450 hydroxylation).
- **Hydrophobic Filling:** The meta-ethyl group provides a specific steric vector to fill hydrophobic pockets (e.g., in kinase or GPCR active sites) more effectively than a methyl group, while maintaining a lower profile than an isopropyl group.

Synthesis & Production Protocols

While commercially available, in-house synthesis is often required for isotopic labeling or scale-up. The most robust route proceeds via the reduction of 4-chloro-3-ethylbenzoic acid.

Protocol A: Borane-Mediated Reduction (High Selectivity)

Recommended for gram-scale synthesis to avoid defunctionalization of the halogen.

Reaction Logic: Borane-THF ($\text{BH}_3\cdot\text{THF}$) selectively reduces carboxylic acids to primary alcohols in the presence of halides, avoiding the risk of hydrodehalogenation sometimes seen with catalytic hydrogenation or aggressive LiAlH_4 conditions.

Step-by-Step Methodology:

- Setup: Flame-dry a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Solubilization: Charge the flask with 4-chloro-3-ethylbenzoic acid (10.0 mmol) and anhydrous THF (50 mL). Cool to 0°C in an ice bath.
- Addition: Dropwise add $\text{BH}_3\cdot\text{THF}$ complex (1.0 M in THF, 15.0 mmol, 1.5 equiv) over 20 minutes. Caution: Gas evolution (H_2).
- Reaction: Remove ice bath and allow to warm to room temperature. Stir for 1 hour, then heat to gentle reflux (65°C) for 2–4 hours to ensure completion.
- Quench: Cool to 0°C . Carefully add Methanol (10 mL) dropwise to quench excess borane. Vigorous bubbling will occur.
- Workup: Concentrate in vacuo. Redissolve residue in EtOAc (50 mL) and wash with 1M HCl (2 x 20 mL), saturated NaHCO_3 (20 mL), and Brine (20 mL).
- Purification: Dry organic layer over MgSO_4 , filter, and concentrate. Purify via flash column chromatography (Hexanes/EtOAc gradient).

Protocol B: Sodium Borohydride Reduction (From Acid Chloride)

Alternative route if Borane is unavailable.

- Activation: Convert the acid to acid chloride using Thionyl Chloride (SOCl_2) and catalytic DMF. Remove excess SOCl_2 in vacuo.
- Reduction: Dissolve the crude acid chloride in THF. Add to a suspension of NaBH_4 (2.0 equiv) in THF at 0°C .

- Workup: Standard aqueous workup as above.

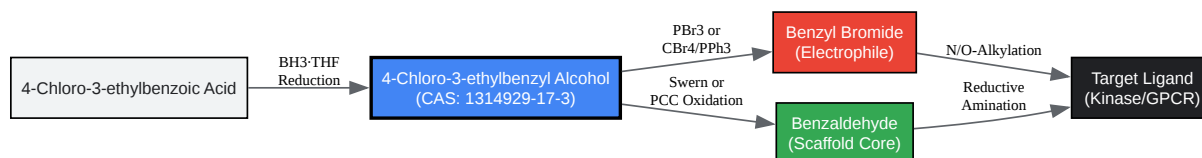
Downstream Transformations & Applications

The alcohol is rarely the final endpoint; it is a gateway to electrophilic building blocks.

Transformation Network

- Pathway 1 (Alkylation): Conversion to 4-Chloro-3-ethylbenzyl bromide for SN2 coupling with amines or phenols.
- Pathway 2 (Oxidation): Conversion to 4-Chloro-3-ethylbenzaldehyde for reductive amination or Wittig reactions.

Visualizing the Reaction Network



[Click to download full resolution via product page](#)

Figure 1: Synthetic utility map of **4-Chloro-3-ethylbenzyl alcohol** in medicinal chemistry workflows.

Analytical Characterization (Expected Data)

To validate the integrity of the synthesized or purchased material, the following spectral signatures should be confirmed.

Technique	Expected Signal Characteristics
^1H NMR (400 MHz, CDCl_3)	δ 7.3–7.1 (m, 3H): Aromatic protons (splitting pattern depends on coupling). δ 4.65 (s, 2H): Benzylic $-\text{CH}_2-\text{OH}$ (singlet). δ 2.70 (q, 2H): Ethyl $-\text{CH}_2-\text{CH}_3$ (quartet). δ 1.25 (t, 3H): Ethyl $-\text{CH}_2-\text{CH}_3$ (triplet). δ ~1.8 (br s, 1H): Hydroxyl $-\text{OH}$ (variable).
^{13}C NMR	Signals at ~140-130 ppm (Ar-C), ~64 ppm (Benzylic C), ~26 ppm (Ethyl CH_2), ~15 ppm (Ethyl CH_3).
Mass Spectrometry	GC-MS: Molecular ion $[\text{M}]^+$ at m/z ~170/172 (3:1 ratio due to $^{35}\text{Cl}/^{37}\text{Cl}$).
IR Spectroscopy	Broad band at $\sim 3300\text{ cm}^{-1}$ (O-H stretch). Sharp peaks at $\sim 2960\text{ cm}^{-1}$ (C-H aliphatic).

Safety & Handling (E-E-A-T)

Hazard Identification:

- GHS Classification: Warning.[\[5\]](#)
- H302: Harmful if swallowed.[\[5\]](#)
- H315/H319: Causes skin and serious eye irritation.

Handling Protocols:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: Handle in a fume hood to avoid inhalation of vapors.
- Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon) if storing for long periods to prevent slow oxidation to the benzaldehyde.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 58364841, (4-Chloro-3-ethylphenyl)methanol. Retrieved from [\[Link\]](#)
- Brown, H. C., & Krishnamurthy, S. (1979). Forty years of hydride reductions. Tetrahedron, 35(6), 567-607. (Foundational reference for Borane reduction selectivity).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. guidechem.com \[guidechem.com\]](#)
- [2. Page loading... \[guidechem.com\]](#)
- [3. Page loading... \[guidechem.com\]](#)
- [4. 4-Chloro-3-ethylbenzyl alcohol | CymitQuimica \[cymitquimica.com\]](#)
- [5. 4-Chloro-3-ethylbenzyl alcohol 95% | CAS: 1314929-17-3 | AChemBlock \[achemblock.com\]](#)
- To cite this document: BenchChem. [Technical Monograph: 4-Chloro-3-ethylbenzyl alcohol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1425650/docs#technical-monograph-4-chloro-3-ethylbenzyl-alcohol\]](https://www.benchchem.com/product/b1425650/docs#technical-monograph-4-chloro-3-ethylbenzyl-alcohol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)